

Navigating the Solubility Landscape of 3,5-Bis(methylsulfonyl)aniline: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Bis(methylsulfonyl)aniline

Cat. No.: B189065

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Bis(methylsulfonyl)aniline is a chemical compound with potential applications in pharmaceutical and materials science research. A thorough understanding of its solubility is crucial for its effective use in synthesis, formulation, and biological studies. This technical guide provides a summary of the currently available solubility data for **3,5-Bis(methylsulfonyl)aniline**, a detailed experimental protocol for determining its thermodynamic solubility, and a generalized workflow to guide researchers in this process.

It is important to note that publicly available quantitative solubility data for **3,5-Bis(methylsulfonyl)aniline** is limited. Therefore, this guide emphasizes a robust experimental approach to enable researchers to generate precise and reliable solubility data in their laboratories.

Physicochemical Properties and Qualitative Solubility

While specific quantitative solubility values are not readily available in the literature, some qualitative information and key physical properties have been reported. These are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NO ₄ S ₂	[1] [2]
Molecular Weight	249.31 g/mol	[1] [2] [3]
Melting Point	207-208 °C	[3]
Solubility in Chloroform	Slightly soluble	
Solubility in Methanol	Slightly soluble	

Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

The shake-flask method is a widely accepted and reliable technique for determining the thermodynamic solubility of a compound in a specific solvent. The following protocol provides a detailed procedure that can be adapted for **3,5-Bis(methylsulfonyl)aniline**.

1. Materials and Equipment:

- **3,5-Bis(methylsulfonyl)aniline** (high purity)
- Selected solvent(s) of analytical grade
- Scintillation vials or other suitable sealed containers
- Thermostatically controlled shaker or incubator
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a calibrated UV-Vis spectrophotometer
- Volumetric flasks and pipettes

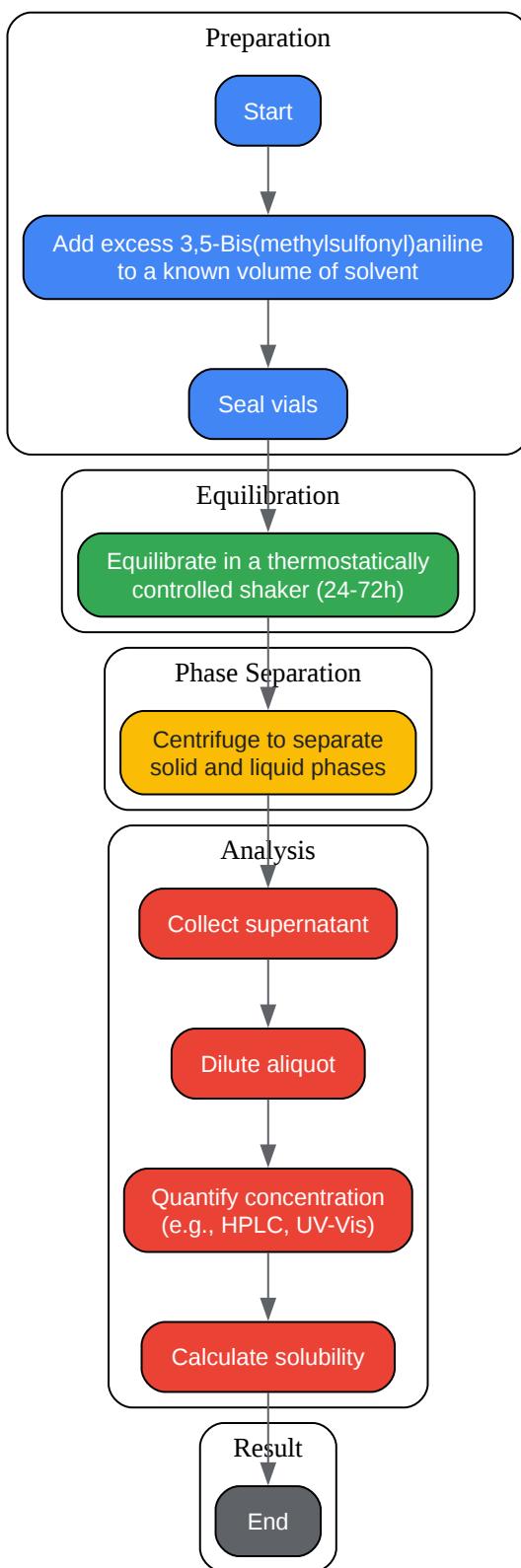
- Syringe filters (e.g., 0.22 µm PTFE)

2. Procedure:

- Preparation of the Test System: Add an excess amount of **3,5-Bis(methylsulfonyl)aniline** to a series of vials containing a known volume of the desired solvent. The presence of undissolved solid is essential to ensure that a saturated solution is achieved.
- Equilibration: Securely seal the vials and place them in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C or 37 °C). Allow the samples to equilibrate for a sufficient period, typically 24 to 72 hours, to ensure that thermodynamic equilibrium is reached. The equilibration time should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Phase Separation: After equilibration, remove the vials from the shaker and allow them to stand undisturbed to let the excess solid settle. To ensure complete separation of the solid and liquid phases, centrifuge the vials at a high speed (e.g., 10,000 rpm) for a specified duration (e.g., 15 minutes).
- Sample Collection and Dilution: Carefully withdraw an aliquot of the clear supernatant using a pre-warmed (or pre-cooled to the equilibration temperature) pipette. To avoid precipitation, immediately dilute the aliquot with a known volume of the solvent. The dilution factor should be chosen to bring the concentration within the linear range of the analytical method.
- Quantification: Analyze the concentration of **3,5-Bis(methylsulfonyl)aniline** in the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Data Analysis: Calculate the solubility of **3,5-Bis(methylsulfonyl)aniline** in the solvent at the specified temperature using the measured concentration and the dilution factor. The experiment should be performed in triplicate to ensure the reproducibility of the results.

Mandatory Visualizations

To aid in the conceptualization of the experimental process, the following diagrams illustrate the logical workflow for solubility determination.

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Caption: Experimental workflow for determining the solubility of **3,5-Bis(methylsulfonyl)aniline**.

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